

# Methyllithium (CH<sub>3</sub>Li): A Technical Overview of its Properties and Applications

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## Compound of Interest

Compound Name: Methyllithium

Cat. No.: B1224462

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This guide provides an in-depth overview of **methyllithium** (CH<sub>3</sub>Li), a fundamental organolithium reagent. It details its chemical properties, safe handling protocols, and common applications in organic synthesis, a critical process in drug discovery and development.

## Core Chemical Properties

**Methyllithium** is the simplest organolithium reagent, characterized by the empirical formula CH<sub>3</sub>Li. It is a highly reactive, pyrophoric compound, meaning it can ignite spontaneously in air. Due to this reactivity, it is typically sold and used as a solution in ethereal solvents like diethyl ether or tetrahydrofuran (THF).

## Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	CH <sub>3</sub> Li	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	21.98 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molar Mass	21.976 g/mol	<a href="#">[4]</a> <a href="#">[7]</a>
CAS Number	917-54-4	<a href="#">[2]</a> <a href="#">[4]</a>

## Structural and Bonding Characteristics

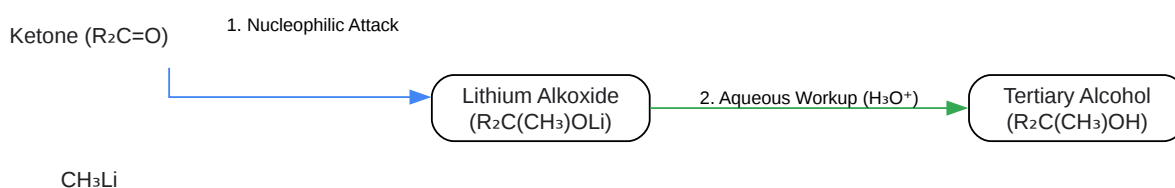
In both solid state and solution, **methyllithium** exists as an oligomeric cluster.<sup>[1]</sup> The most common form is a tetramer,  $(\text{CH}_3\text{Li})_4$ , which adopts a distorted cubane-like structure with carbon and lithium atoms at alternating vertices.<sup>[1]</sup> This clustering is a result of "electron-deficient" bonding, where the available valence electrons are insufficient to form traditional two-center, two-electron bonds between each atom.<sup>[1]</sup> The carbon-lithium bond is highly polarized, imparting a significant carbanionic character to the methyl group. This feature is the source of its strong nucleophilicity and basicity.<sup>[8]</sup>

## Key Synthetic Applications

**Methyllithium**'s primary utility in organic synthesis stems from its role as a potent methyl anion synthon and a strong base.

### Nucleophilic Addition to Carbonyls

One of the most frequent applications of **methyllithium** is the addition to carbonyl compounds, such as ketones and aldehydes, to form alcohols. For instance, the reaction with a ketone proceeds via nucleophilic attack of the methyl group on the electrophilic carbonyl carbon, followed by an aqueous workup to protonate the resulting alkoxide.



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**Caption:** General workflow for the reaction of **methyllithium** with a ketone.

### Deprotonation Reactions

While other organolithium reagents like n-butyllithium are more commonly used for deprotonation due to lower cost and greater reactivity, **methyllithium** can also function as a strong base to deprotonate a variety of acidic protons.<sup>[1]</sup>

## Experimental Protocol: General Handling and Safety

Given its pyrophoric nature, all manipulations involving **methyllithium** must be conducted under an inert atmosphere (e.g., argon or nitrogen) using anhydrous solvents and specialized air-free techniques.

### Materials:

- Dry, nitrogen-flushed glassware
- Anhydrous ethereal solvent (e.g., diethyl ether, THF)
- Syringes and needles for liquid transfer
- Inert gas manifold (Schlenk line) or glovebox
- Appropriate personal protective equipment (flame-retardant lab coat, safety glasses, gloves)

### Procedure (General Transfer):

- Ensure all glassware is thoroughly dried in an oven and cooled under a stream of inert gas.
- The **methyllithium** solution bottle is equipped with a septum.
- Puncture the septum with a needle connected to the inert gas source to maintain positive pressure.
- Using a clean, dry syringe, puncture the septum and slowly draw the desired volume of the reagent.
- Transfer the reagent via the syringe to the reaction vessel, which is also maintained under an inert atmosphere.
- Any excess reagent in the syringe should be quenched carefully by slowly adding it to a suitable quenching agent (e.g., isopropanol) in a separate flask.

Caution: **Methyllithium** reacts violently with water, producing flammable methane gas.[2] It is also incompatible with oxygen and carbon dioxide.[1] All operations must be performed in a

well-ventilated fume hood.

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